

Application Note: Characterization of 5CB Phase Transitions Using Differential Scanning Calorimetry (DSC)

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Compound of Interest

Compound Name: 4-Cyano-4'-pentylbiphenyl

Cat. No.: B1218408

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Audience: Researchers, scientists, and drug development professionals.

Introduction

4-Cyano-4'-pentylbiphenyl (5CB) is a well-characterized liquid crystal renowned for its nematic phase at temperatures slightly above ambient. Its distinct and reproducible phase transitions make it an excellent model for studying liquid crystalline behavior and for calibrating thermal analysis instrumentation. Differential Scanning Calorimetry (DSC) is a fundamental thermoanalytical technique used to measure the heat flow into or out of a sample as a function of temperature or time. This application note provides a detailed protocol for characterizing the solid-to-nematic and nematic-to-isotropic phase transitions of 5CB using DSC.

The primary phase transitions for 5CB are the melting from a solid crystal to a nematic liquid crystal and the clearing from the nematic phase to an isotropic liquid.^[1] The nematic phase is characterized by molecules that have long-range orientational order but no long-range positional order.^[2]

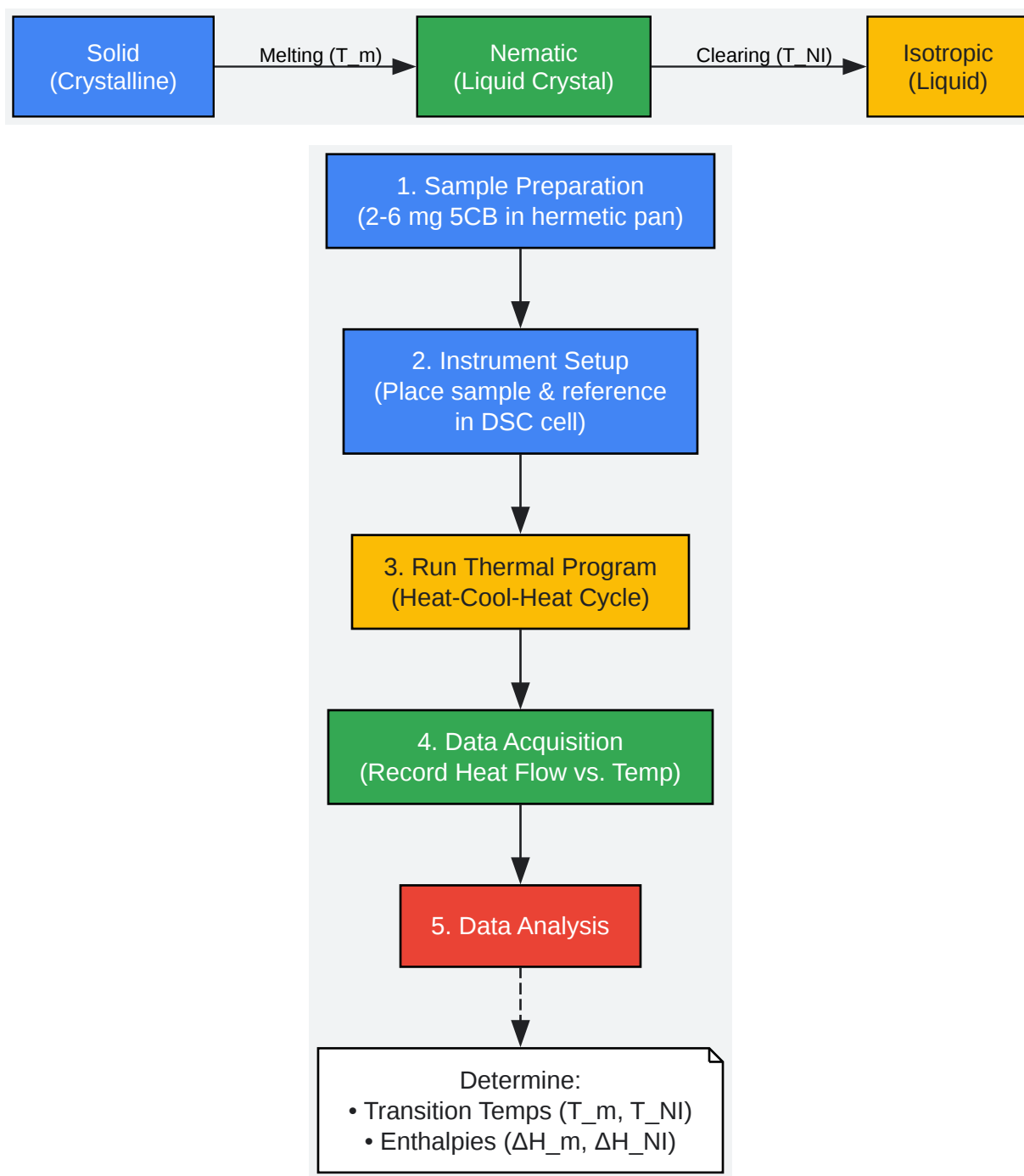
Quantitative Data Summary

The accepted thermodynamic values for the phase transitions of 5CB are summarized in the table below. These values serve as a benchmark for experimental results.

| Phase Transition | Event | Onset Temperature (°C) | Enthalpy of Transition (ΔH) |
|---------------------|----------|-------------------------|--|
| Crystal → Nematic | Melting | ~22.5 °C ^[1] | ~56 J/g (equivalent to 13.36 cal/g) ^[1] |
| Nematic → Isotropic | Clearing | ~35.0 °C ^[1] | ~1.75 J/g (equivalent to 0.418 cal/g) ^[1] |

Note: Experimental values may vary slightly due to instrument calibration, sample purity, and heating/cooling rates.

Diagrams of Key Processes



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References

- 1. physics.wooster.edu [physics.wooster.edu]
- 2. webs.ucm.es [webs.ucm.es]
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